

Proper Disposal of YM-230888: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: YM-230888

Cat. No.: B15620582

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This document provides essential safety and logistical information for the proper disposal of **YM-230888**, a selective mGlu1 antagonist used in laboratory research. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

I. Chemical and Physical Properties

A summary of the key quantitative data for **YM-230888** is presented below for easy reference.

Property	Value
Molecular Weight	360.52 g/mol
Formula	C ₁₉ H ₂₈ N ₄ OS
CAS Number	446257-23-4[1][2][3]
Purity	≥99% (HPLC)[1]
Solubility	Soluble to 100 mM in DMSO and ethanol
Storage Temperature	Room Temperature (short term); -20°C (long term)[2][3]

II. Hazard Identification and Personal Protective Equipment (PPE)

YM-230888 should be handled with care. The primary hazards are not fully characterized, but it is recommended to avoid inhalation, ingestion, and contact with skin and eyes.^[2] It may be harmful to the aquatic environment.^[2]

Required Personal Protective Equipment (PPE) during handling and disposal:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator should be worn.^[2]

III. Step-by-Step Disposal Procedure

The following protocol outlines the steps for the safe disposal of **YM-230888**. This procedure is designed to minimize exposure and prevent environmental contamination.

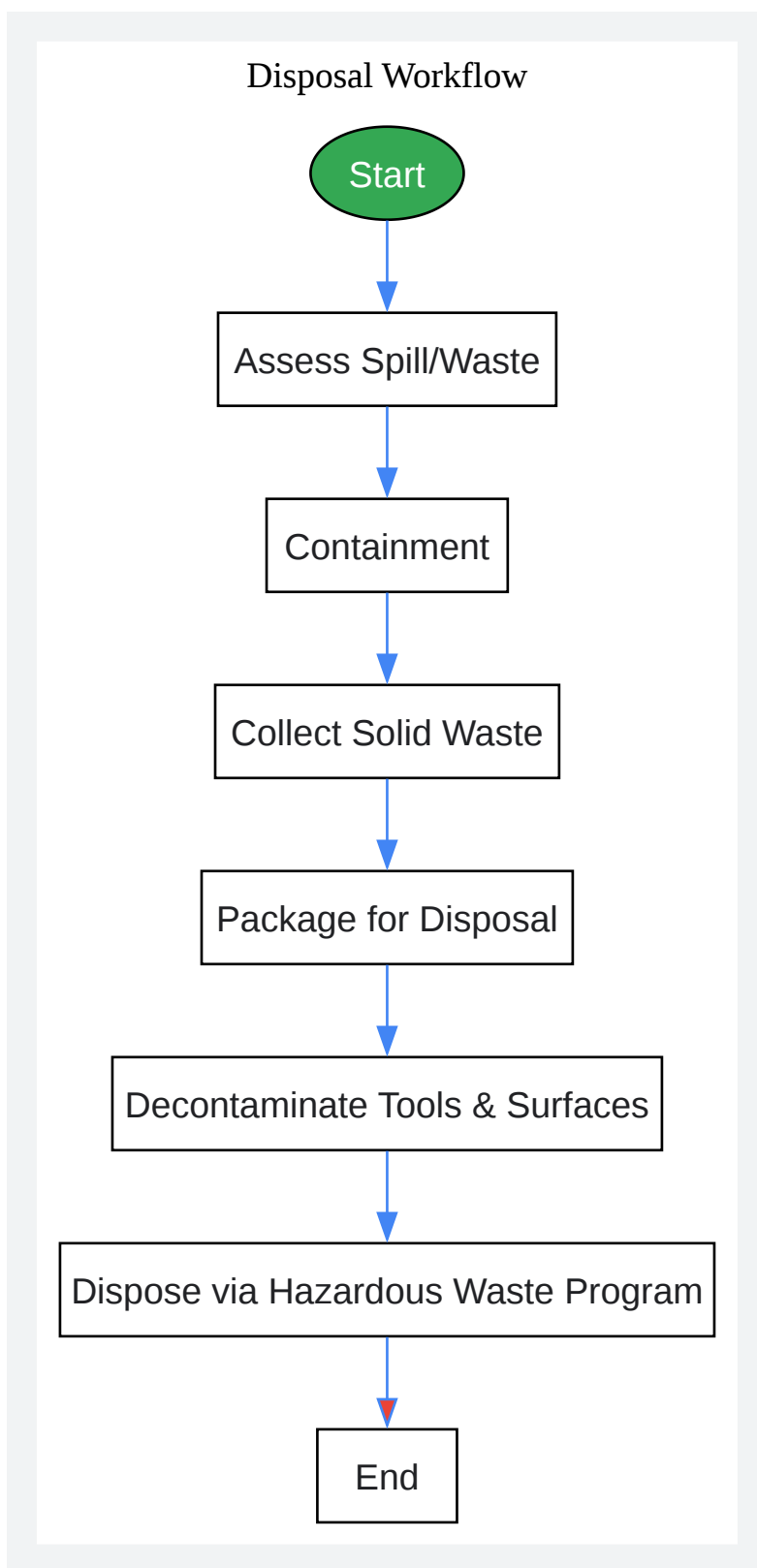
Experimental Protocol: Disposal of **YM-230888**

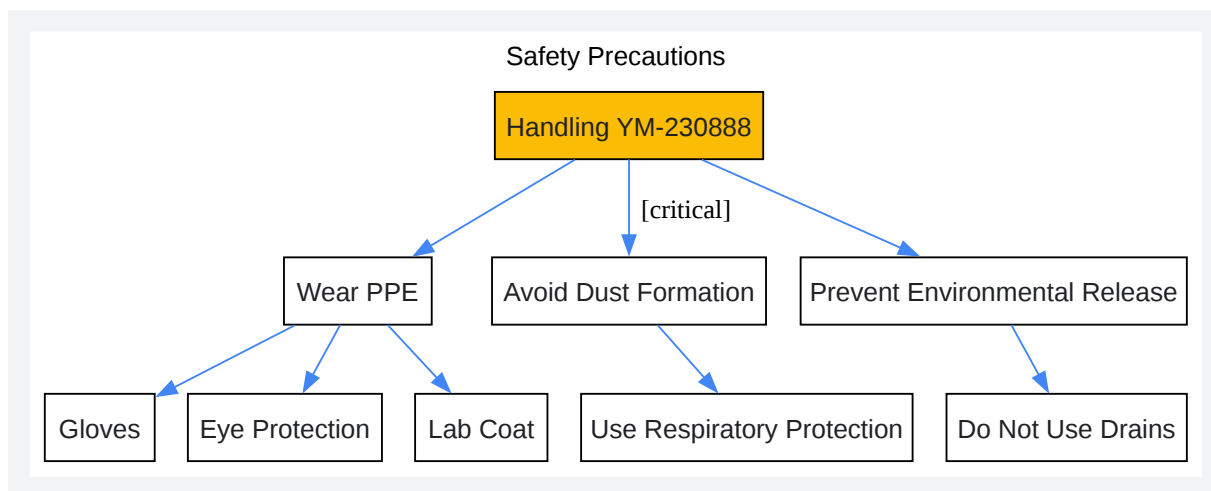
- Initial Containment:
 - If dealing with a spill, prevent further leakage or spillage if it is safe to do so.^[2]
 - Do not allow the product to enter drains.^[2]
- Collection of Solid Waste:
 - Carefully sweep up any solid **YM-230888**.
 - Avoid creating dust during this process.^[2]
 - Use a shovel or other appropriate tool to pick up the material.^[2]

- Packaging for Disposal:
 - Place the collected **YM-230888** into a suitable, labeled, and closed container for disposal. [\[2\]](#)
 - Ensure the container is compatible with the chemical.
- Decontamination:
 - Decontaminate all tools and surfaces that came into contact with **YM-230888**.
 - Use a suitable solvent (e.g., ethanol) followed by soap and water.
- Final Disposal:
 - Dispose of the waste container through your institution's hazardous waste disposal program.
 - Follow all local, state, and federal regulations for chemical waste disposal.

IV. Visual Guides

The following diagrams illustrate the workflow for the proper disposal of **YM-230888** and the logical relationship of safety precautions.





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References

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- 2. biocrick.com [biocrick.com]
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